

# Technical Guide to 1-Methyl-3-propylbenzene (CAS 1074-43-7)

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## Compound of Interest

Compound Name: 1-Methyl-3-propylbenzene

Cat. No.: B093027

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, safety data, and key reactions of **1-methyl-3-propylbenzene** (also known as m-propyltoluene). The information is presented to support research, development, and safety management in a laboratory and industrial setting.

## Chemical and Physical Properties

**1-Methyl-3-propylbenzene** is an aromatic hydrocarbon with a methyl and a propyl substituent on the benzene ring.<sup>[1]</sup> It is a colorless liquid with a characteristic aromatic odor.<sup>[1]</sup> Its primary applications are as a solvent and as an intermediate in the synthesis of other chemicals.<sup>[1][2]</sup> It is also found in some fuel formulations and coatings.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **1-Methyl-3-propylbenzene**

Property	Value	Source
CAS Number	1074-43-7	[3][4]
Molecular Formula	C <sub>10</sub> H <sub>14</sub>	[2][3]
Molecular Weight	134.22 g/mol	[1][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][3]
Density	0.86 g/cm <sup>3</sup>	[3][5]
Boiling Point	181-182 °C	[3][5]
Melting Point	-82.58 °C	[3]
Flash Point	56.0 °C	[5]
Refractive Index	1.4910 to 1.4940	[3]
Solubility	Insoluble in water; soluble in organic solvents	[1]
Vapor Pressure	1.0 ± 0.2 mmHg at 25°C	[5]
LogP	4.20	[5]

## Safety and Hazard Data

**1-Methyl-3-propylbenzene** is a flammable liquid and vapor.[6][7] It can cause skin and serious eye irritation.[6][7] Inhalation may lead to respiratory tract irritation, coughing, headache, dizziness, and drowsiness.[6] Ingestion can be fatal if the substance enters the airways.[6][8] Prolonged or repeated exposure may cause damage to organs.[6]

Table 2: GHS Hazard Information for **1-Methyl-3-propylbenzene**

Hazard Statement	GHS Classification Code	Source
Flammable liquid and vapour	H226	[7]
Toxic to aquatic life with long lasting effects	H411	[9][10]
Causes skin irritation	H315	[7]
Causes serious eye irritation	H319	[7]
May be fatal if swallowed and enters airways	H304	[6][8]
May cause respiratory irritation	H335	[6]
May cause drowsiness or dizziness	H336	[6]
May cause genetic defects	H340	[6][8]
May cause cancer	H350	[6][8]
Suspected of damaging fertility or the unborn child	H361	[6]
Causes damage to organs through prolonged or repeated exposure	H372	[6]

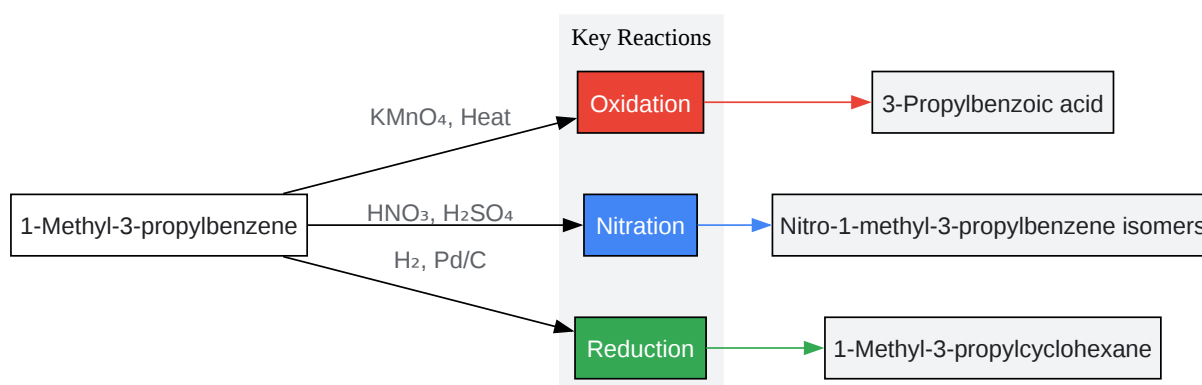
#### First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Remove contaminated clothing immediately. Rinse the affected skin with water or shower. Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[7]

- Ingestion: Do NOT induce vomiting. Immediately call a poison center or physician.[6]

## Key Chemical Reactions and Methodologies

**1-Methyl-3-propylbenzene** undergoes typical reactions of alkyl-substituted aromatic compounds, including oxidation, reduction, and electrophilic aromatic substitution.[11]



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Key chemical transformations of **1-Methyl-3-propylbenzene**.

## Experimental Protocols

A common method for the synthesis of alkylbenzenes is the Friedel-Crafts alkylation. The following is a generalized protocol for the synthesis of **1-methyl-3-propylbenzene** from toluene and a propylating agent.

Materials:

- Toluene
- 1-Chloropropane (or other suitable propylating agent)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )

- Dry ether (solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Round-bottom flask, condenser, dropping funnel, magnetic stirrer, heating mantle, separatory funnel.

Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stirrer, a condenser with a drying tube, and a dropping funnel.
- Add anhydrous aluminum chloride to the flask.
- Add toluene to the dropping funnel.
- Cool the flask in an ice bath and slowly add the toluene to the aluminum chloride with stirring.
- In a separate dropping funnel, add 1-chloropropane.
- Slowly add the 1-chloropropane to the stirred reaction mixture, maintaining a low temperature.
- After the addition is complete, allow the mixture to stir at room temperature for a specified time to complete the reaction.
- Pour the reaction mixture slowly onto crushed ice and concentrated hydrochloric acid to decompose the catalyst.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water, then with a dilute sodium bicarbonate solution, and finally with water again.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by distillation.
- Purify the product by fractional distillation.

The alkyl side chains of **1-methyl-3-propylbenzene** can be oxidized to carboxylic acids using a strong oxidizing agent like potassium permanganate.

Materials:

- **1-Methyl-3-propylbenzene**
- Potassium permanganate ( $\text{KMnO}_4$ )
- Sodium carbonate
- Water
- Sodium bisulfite ( $\text{NaHSO}_3$ ) solution
- Concentrated hydrochloric acid ( $\text{HCl}$ )
- Round-bottom flask, condenser, heating mantle, magnetic stirrer, Hirsch funnel, Erlenmeyer flask.

Procedure:

- In a round-bottom flask equipped with a condenser and magnetic stirrer, add potassium permanganate, sodium carbonate, and water.
- Gently heat the mixture with stirring until the solids dissolve.
- Add **1-methyl-3-propylbenzene** to the flask.
- Reflux the mixture with vigorous stirring for approximately 45-60 minutes. The purple color of the permanganate will fade and a brown precipitate of manganese dioxide ( $\text{MnO}_2$ ) will form.

[1]

- After the reflux is complete, cool the reaction mixture slightly.
- Add a solution of sodium bisulfite dropwise until the purple color of any remaining permanganate disappears.<sup>[1]</sup>
- Filter the mixture while hot using a Hirsch funnel to remove the manganese dioxide precipitate. Wash the solid with a small amount of hot water.<sup>[1]</sup>
- Cool the filtrate in an ice-water bath.
- Acidify the filtrate by adding concentrated hydrochloric acid dropwise until the pH is approximately 2.<sup>[1]</sup>
- A white precipitate of 3-propylbenzoic acid will form.
- Collect the crystals by vacuum filtration using a Hirsch funnel, wash with a small amount of cold water, and air dry.<sup>[1]</sup>

GC-MS is a suitable method for the analysis and quantification of volatile organic compounds like **1-methyl-3-propylbenzene**.

#### Materials and Equipment:

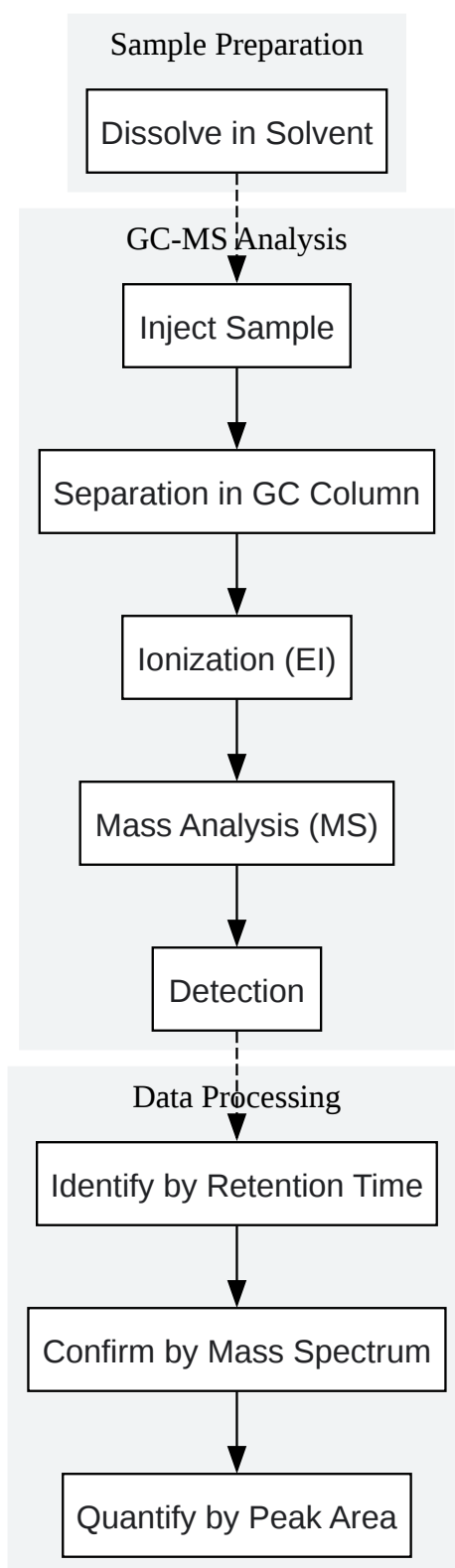
- Sample containing **1-methyl-3-propylbenzene** dissolved in a suitable solvent (e.g., hexane).
- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column suitable for volatile organic compounds (e.g., HP-5MS).
- Helium (carrier gas).
- Autosampler vials.

#### Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile solvent.

- Instrument Setup:
  - Set the GC oven temperature program. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250°C) to elute all components.
  - Set the injector temperature (e.g., 250°C) and detector temperature (e.g., 280°C).
  - Set the carrier gas (helium) flow rate.
  - Set the mass spectrometer to scan a suitable mass range (e.g., m/z 40-400) in electron ionization (EI) mode.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Separation and Detection: The components of the sample are separated based on their boiling points and interaction with the capillary column. As each component elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
- Data Analysis:
  - Identify the peak corresponding to **1-methyl-3-propylbenzene** by its retention time.
  - Confirm the identity by comparing the obtained mass spectrum with a reference library spectrum (e.g., NIST).
  - Quantify the amount of **1-methyl-3-propylbenzene** by integrating the peak area and comparing it to a calibration curve prepared from standards of known concentration.





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A generalized experimental workflow for GC-MS analysis.

## Spectral Data

Table 3: Spectral Data for **1-Methyl-3-propylbenzene**

Data Type	Key Features	Source
Mass Spectrometry (GC-MS)	Major peaks at m/z: 134 (M+), 105, 91.	[4]
<sup>1</sup> H NMR	Spectra available from chemical suppliers and databases.	
<sup>13</sup> C NMR	Spectra available from chemical suppliers and databases.	
IR Spectroscopy	Spectra available from chemical suppliers and databases.	[4]

This guide provides essential information for the safe handling and use of **1-methyl-3-propylbenzene** in a research and development context. For more detailed information, always refer to the full Safety Data Sheet (SDS) provided by the supplier.

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